

3-Benzylxy-2,6-difluorophenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name:	3-Benzylxy-2,6-difluorophenylboronic acid
Cat. No.:	B1284264

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Technical Data Summary: 3-Benzylxy-2,6-difluorophenylboronic acid

This document provides the core physicochemical properties of **3-Benzylxy-2,6-difluorophenylboronic acid**, a compound of interest in chemical research and development. The following data has been compiled for reference by researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental molecular characteristics of **3-Benzylxy-2,6-difluorophenylboronic acid** are summarized in the table below. This data is essential for stoichiometric calculations, analytical method development, and experimental design.

Property	Value
Molecular Formula	C ₁₃ H ₁₁ BF ₂ O ₃ [1] [2] [3]
Molecular Weight	264.04 g/mol [1]
Alternate Molecular Weight	264.03 g/mol [2]
Synonyms	[3-(benzylxy)-2,6-difluorophenyl]boronic acid [1]

As this guide focuses on the fundamental molecular properties of **3-Benzyl-2,6-difluorophenylboronic acid**, detailed experimental protocols for its synthesis or use are beyond the current scope. Similarly, signaling pathways are not applicable to the intrinsic properties of a single chemical compound.

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References

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